

# Application Notes: Methanesulfonic Acid (MSA) for Industrial Cleaning and Descaling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methanesulfonic acid

Cat. No.: B1676364

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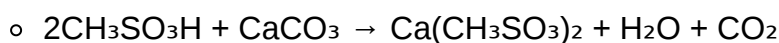
## Introduction

**Methanesulfonic acid** (MSA or  $\text{CH}_3\text{SO}_3\text{H}$ ) is a strong, non-oxidizing organic acid that is increasingly utilized for industrial cleaning and descaling operations.<sup>[1][2]</sup> Its unique combination of properties, including high acidity, the high solubility of its resultant metal salts, and a favorable environmental profile, makes it an effective and often safer alternative to traditional mineral acids like hydrochloric, sulfuric, and phosphoric acid.<sup>[2][3][4]</sup> MSA is a colorless, odorless liquid with a very low vapor pressure, which minimizes the risk of hazardous fumes during handling and use.<sup>[3][5]</sup> It is readily biodegradable, breaking down into carbon dioxide and sulfate, reducing its environmental impact.<sup>[2]</sup>

## Mechanism of Action

MSA's efficacy as a descaling agent stems from its strong acidic nature ( $\text{pK}_a = -1.9$ ), which allows it to rapidly react with and dissolve common industrial scales.<sup>[6][7]</sup> It is particularly effective against carbonate and oxide-based scales.<sup>[3]</sup>

- Carbonate Scale Removal (e.g., Calcium Carbonate,  $\text{CaCO}_3$ ): MSA readily attacks carbonate scales, converting them into highly soluble methanesulfonate salts, water, and carbon dioxide gas. The high solubility of calcium methanesulfonate prevents the reprecipitation of salts, ensuring a clean surface.<sup>[2][3]</sup>



- Iron Oxide/Rust Removal (e.g., Iron(III) Oxide,  $\text{Fe}_2\text{O}_3$ ): MSA effectively dissolves iron oxides and hydroxides, which are common components of rust and other metallic scales.[\[1\]](#)[\[8\]](#)
  - $6\text{CH}_3\text{SO}_3\text{H} + \text{Fe}_2\text{O}_3 \rightarrow 2\text{Fe}(\text{CH}_3\text{SO}_3)_3 + 3\text{H}_2\text{O}$
- Calcium Oxalate Scale Removal: In industries such as brewing, MSA is effective at removing stubborn "beer stone" deposits, which are primarily composed of calcium oxalate.[\[9\]](#)[\[10\]](#)

### Key Advantages and Properties

- High Descaling Efficiency: MSA demonstrates rapid and effective removal of various scales, often outperforming other acids at similar concentrations.[\[1\]](#)[\[11\]](#)
- High Solubility of Salts: Methanesulfonate salts of calcium, iron, and other metals are highly soluble in water, which prevents them from precipitating out of solution during the cleaning process and ensures their complete removal during rinsing.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Lower Corrosivity: Compared to strong mineral acids like HCl and sulfuric acid, MSA is generally less corrosive to many metals, including stainless steel, carbon steel, aluminum, and copper.[\[2\]](#)[\[5\]](#)[\[12\]](#) However, it can be corrosive to standard stainless steel grades (e.g., 304L, 316L) at high concentrations and temperatures, so material compatibility testing is crucial.[\[13\]](#)[\[14\]](#)[\[15\]](#) Low-corrosion (LC) formulations are available to mitigate this risk.[\[16\]](#)[\[17\]](#)
- Environmental Profile: MSA is readily biodegradable and has low toxicity, making it a more environmentally friendly choice compared to acids like phosphoric acid.[\[2\]](#)[\[3\]](#)
- Safety and Handling: As a non-fuming acid with a low vapor pressure, MSA enhances workplace safety by reducing the risk of inhalation exposure.[\[2\]](#)[\[5\]](#) It is also non-oxidizing and not explosive.[\[4\]](#)

## Data Presentation

### Table 1: Comparative Limescale ( $\text{CaCO}_3$ ) Removal Efficiency

This table summarizes the percentage of calcium carbonate removed by various acids, demonstrating MSA's high efficiency. The data is derived from a test where marble blocks were

exposed to different acid compositions.[\[11\]](#)

Acid Type	Active Acid Concentration	Limescale Removed (% Weight Change)
Methanesulfonic Acid (MSA)	4.4%	~27%
Methanesulfonic Acid (MSA)	5.5%	~30%
Sulfamic Acid	5.5%	~30%
Phosphoric Acid (H <sub>3</sub> PO <sub>4</sub> )	22.5%	~22%
Lactic Acid	5.5%	~21%
Maleic Acid	5.5%	~21%
Citric Acid	5.5%	~12%

Data synthesized from comparative tests described in patent literature.[\[11\]](#)

## Table 2: Material Compatibility and Corrosion Data

This table provides a summary of MSA's compatibility with various industrial materials. Corrosion rates are highly dependent on concentration, temperature, and the specific alloy.

Material	MSA Concentration	Temperature	Corrosion Behavior	Reference
Stainless Steel (AISI 304L/316L)	> 5%	Ambient	Can be corrosive; risk of depassivation.	[13][15]
Stainless Steel (AISI 304L/316L)	70%	30°C - 50°C	High corrosion rates possible; not recommended for long-term use without inhibitors or LC grades.	[13][14]
22Cr Duplex Stainless Steel	20%	Up to 150°C	Acceptable corrosion rates (<0.146 kg/m <sup>2</sup> ); suitable for use.	[18]
Carbon Steel	Not Specified	Not Specified	Corrosive, but less so than sulfuric or hydrochloric acid.	[12]
Copper, Brass, Aluminum	5%	Ambient (15 min)	Less corrosive than 5% hydrochloric acid.	[19]

## Experimental Protocols

### Protocol 1: Determination of Calcium Carbonate Scale Removal Efficiency

Objective: To quantify the effectiveness of a **methanesulfonic acid** solution in removing calcium carbonate scale compared to other cleaning agents. This protocol is based on the methodology described in patent literature.[11]

#### Materials:

- Pre-weighed marble blocks (as a source of calcium carbonate)
- **Methanesulfonic acid** (e.g., 70% solution)
- Other acids for comparison (e.g., phosphoric, sulfamic)
- Deionized water
- Beakers (250 mL)
- Analytical balance ( $\pm 0.0001$  g)
- Stopwatch
- Drying oven

#### Procedure:

- **Prepare Acid Solutions:** Prepare use-solutions of each acid to the desired active concentration (e.g., 5% active MSA) by diluting the concentrated acid with deionized water.
- **Initial Weighing:** Thoroughly clean and dry the marble blocks in an oven. Allow them to cool to room temperature in a desiccator and record their initial weight ( $W_{\text{initial}}$ ) using an analytical balance.
- **Immersion:** Place each weighed marble block into a separate beaker. Pour 100 mL of the prepared acid solution into the beaker, ensuring the block is fully submerged.
- **Exposure:** Allow the blocks to remain in the acid solutions for a fixed period (e.g., 30 minutes) at a controlled ambient temperature.
- **Rinsing and Drying:** Carefully remove each block from its solution. Rinse thoroughly with deionized water to remove any residual acid and dissolved salts.
- **Final Weighing:** Dry the rinsed blocks in an oven until a constant weight is achieved. Allow them to cool to room temperature in a desiccator and record their final weight ( $W_{\text{final}}$ ).

- Calculation: Calculate the percentage of limescale removed using the following formula:
  - % Limescale Removed =  $[(W_{\text{initial}} - W_{\text{final}}) / W_{\text{initial}}] * 100$
- Data Analysis: Compare the percentage of scale removed by the MSA solution to that of the other tested acids.

## Protocol 2: General Procedure for Clean-In-Place (CIP) Descaling

Objective: To provide a general workflow for descaling industrial equipment, such as heat exchangers, tanks, and pipelines, using a **methanesulfonic acid** solution.

Materials & Equipment:

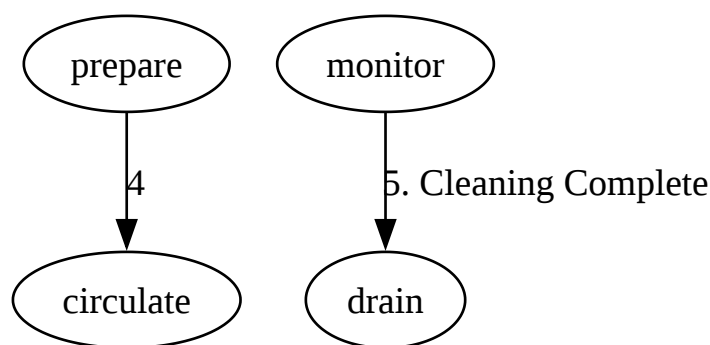
- **Methanesulfonic acid** (commercial grade, e.g., Scaleva®)
- Water source
- CIP system (pump, tank, hoses, spray balls)
- pH meter or test strips
- Neutralizing agent (e.g., soda ash, sodium bicarbonate)
- Appropriate Personal Protective Equipment (PPE): acid-resistant gloves, safety goggles/face shield, protective clothing.[\[20\]](#)[\[21\]](#)

Procedure:

- Isolation and Pre-Rinse: Isolate the equipment to be cleaned from the main process. Perform a thorough pre-rinse with water to remove loose debris and soluble materials.
- Prepare Cleaning Solution: In the CIP tank, prepare a 5-10% aqueous solution of **methanesulfonic acid**.[\[5\]](#) Safety Warning: Always add acid to water slowly; never add water to acid to avoid a violent exothermic reaction.[\[20\]](#)

- **Circulation:** Circulate the MSA solution through the equipment for 30 to 90 minutes. The optimal time depends on the severity and type of scale. For improved efficiency, the solution can be heated, but temperature should be controlled based on the material of construction to minimize corrosion (consult material compatibility data).[5]
- **Monitoring:** Periodically monitor the cleaning progress. The evolution of CO<sub>2</sub> gas (fizzing) indicates the dissolution of carbonate scale. The cleaning cycle can be considered complete when gas evolution ceases and/or the pH of the circulating solution stabilizes.
- **Drain and Rinse:** Drain the spent MSA solution from the system. Perform an initial rinse with water to flush out the acid and dissolved salts.
- **Neutralization and Final Rinse:** Circulate a neutralizing solution (e.g., 1-2% soda ash) to neutralize any residual acid. Monitor the pH of the rinse water until it is near neutral (pH 6.5-7.5).
- **Final Inspection:** Once rinsing is complete, visually inspect the equipment to ensure all scale has been removed.
- **Waste Disposal:** Dispose of the spent acid and rinse water in accordance with local, state, and federal regulations.[21][22] The spent solution may require neutralization before discharge.[20]

## Mandatory Visualization



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p3 -> s1; p3 -> s2; p3 -> s3; p3 -> s4; } dot Caption: Logical relationship of MSA's properties  
contributing to its effectiveness.
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